

Application Notes and Protocols for 2-Nitro-2-butene

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Compound of Interest

Compound Name: 2-Nitro-2-butene

Cat. No.: B14748171

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Abstract

2-Nitro-2-butene ($C_4H_7NO_2$) is a nitroalkene compound utilized in various organic synthesis applications.^[1] Its utility is accompanied by significant chemical hazards, including high flammability and the potential for thermal decomposition into toxic nitrogen oxides (NO_x).^[1] These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Nitro-2-butene** to minimize exposure risks and prevent laboratory accidents. The following sections detail the compound's properties, necessary personal protective equipment (PPE), standard operating procedures for handling and storage, and emergency response protocols.

Hazard Identification and Risk Assessment

2-Nitro-2-butene is a hazardous chemical that requires strict adherence to safety protocols. The primary risks associated with its use are flammability, health hazards upon exposure, and reactivity. Decomposition at high temperatures releases toxic gases.^[1]

Hazard Category	Description	Mitigation Measures
Physical Hazards	Highly flammable liquid and vapor. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[2] Containers may explode if heated.[2]	Handle and store away from heat, sparks, open flames, and other ignition sources.[3][4] Use non-sparking tools and explosion-proof equipment.[3][5] Ground/bond containers and receiving equipment.[3][4]
Health Hazards	Harmful if swallowed or inhaled. Causes skin and serious eye irritation.[2] May cause respiratory irritation. Inhalation of high vapor concentrations can lead to symptoms like headache, dizziness, and nausea.[3]	Avoid breathing mist, gas, or vapors.[5] Handle only in a well-ventilated area, preferably a chemical fume hood.[2][5] Avoid contact with skin and eyes by using appropriate PPE.[5]
Environmental Hazards	Toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.[2] Discharge into drains or the environment must be avoided.[5]	Prevent spills from entering drains or waterways.[5] Dispose of waste material in accordance with local, regional, and national regulations.[2]

Quantitative Data Summary

The following tables summarize the key physical, chemical, and safety properties of **2-Nitro-2-butene**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C₄H₇NO₂	[6] [7]
Molecular Weight	101.10 g/mol	[7]
Boiling Point	145.6 °C at 760 mmHg	[6]
Flash Point	45.8 °C	[6]
Density	1.003 g/cm ³	[6]
Vapor Pressure	6.07 mmHg at 25 °C	[6]

| Appearance | Amber Liquid |[\[3\]](#) |

Table 2: Stability and Reactivity Data

Parameter	Description	Reference
Chemical Stability	Stable under recommended storage conditions. [1] Material may darken in color during storage. [3]	[1] [3]
Incompatible Materials	Strong oxidizing agents, Strong bases.	[3]
Hazardous Decomposition	Upon heating, releases toxic nitrogen oxides (NO _x). Thermal decomposition can also release irritating gases and vapors like carbon monoxide and carbon dioxide.	[1] [2]

| Conditions to Avoid | Heat, flames, sparks, ignition sources, and electrostatic discharge.[\[3\]](#)[\[5\]](#) |
[\[3\]](#)[\[5\]](#) |

Experimental Protocols

Protocol 1: Personal Protective Equipment (PPE) Selection

Proper selection and use of PPE are critical to minimize exposure. The following protocol outlines the minimum required PPE.

Methodology:

- Primary Engineering Control: All handling of **2-Nitro-2-butene** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[2][5]
- Eye and Face Protection: Wear tightly fitting chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards.[5] A face shield should be worn in addition to goggles when there is a splash hazard.
- Hand Protection: Handle with chemical-impermeable gloves (e.g., Butyl rubber, Viton®). Gloves must be inspected for integrity before use.[5] Contaminated gloves should be disposed of properly, and hands should be washed and dried after removal.[5]
- Body Protection: Wear a flame-resistant lab coat, long pants, and closed-toe shoes.[5] For larger quantities or increased splash risk, impervious clothing or a chemical-resistant apron is required.
- Respiratory Protection: If exposure limits are exceeded or if working outside of a fume hood (e.g., during a large spill), a full-face respirator with appropriate cartridges or a self-contained breathing apparatus (SCBA) is mandatory.[5][8]

Diagram 1: PPE Selection Protocol

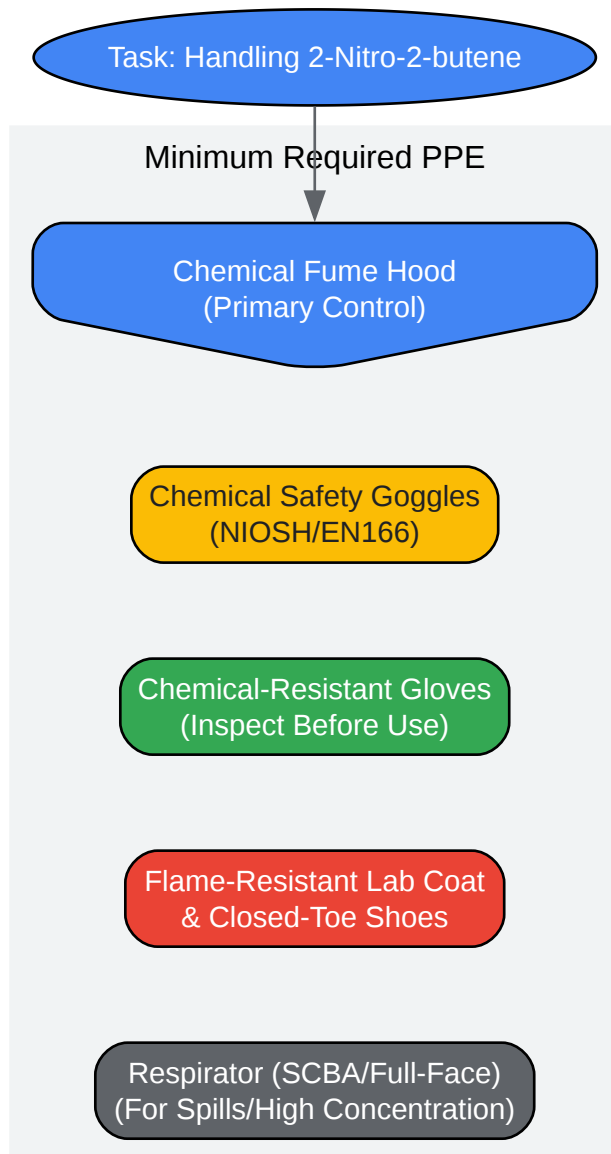
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Diagram 1: Required Personal Protective Equipment (PPE).

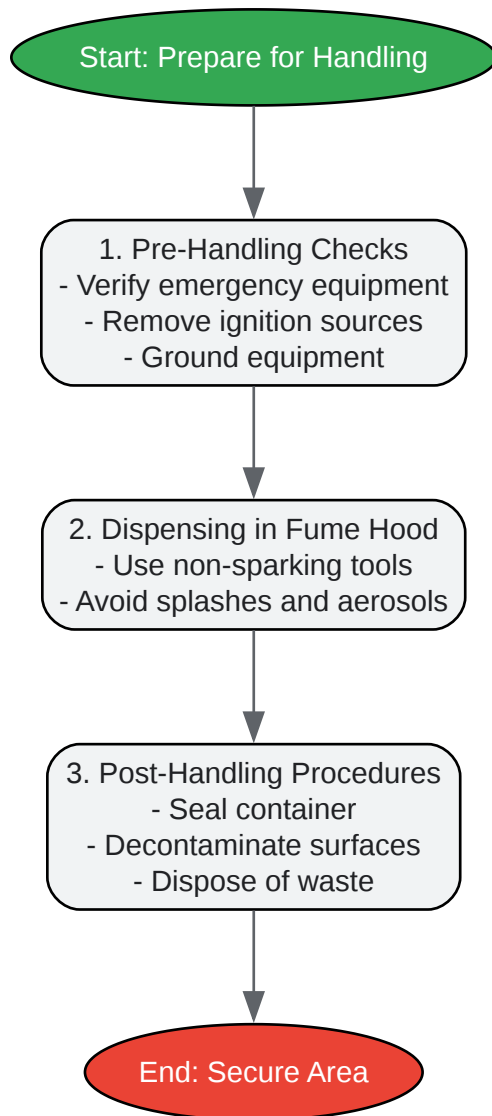
Protocol 2: General Laboratory Handling Workflow

This protocol provides a systematic workflow for handling **2-Nitro-2-butene** to ensure safety at all stages.

Methodology:

- Pre-Handling Checks:
 - Verify that a compatible fire extinguisher (dry chemical, CO₂), safety shower, and eyewash station are accessible and operational.[\[5\]](#)
 - Clear the work area of all unnecessary items and potential ignition sources.
 - Ensure all glassware is free of cracks and defects.
 - Ground all equipment to prevent static discharge.[\[3\]](#)[\[4\]](#)
- Aliquotting and Dispensing:
 - Perform all transfers inside a chemical fume hood.
 - Use non-sparking tools for opening and closing containers.[\[2\]](#)[\[5\]](#)
 - Dispense the liquid slowly to avoid splashing and the formation of aerosols.[\[5\]](#)
- Post-Handling Procedures:
 - Tightly close the container immediately after use.[\[3\]](#)
 - Decontaminate all surfaces, glassware, and equipment that came into contact with the chemical.
 - Dispose of contaminated waste (e.g., pipette tips, gloves) in a designated, sealed hazardous waste container.[\[3\]](#)
 - Wash hands thoroughly with soap and water.[\[5\]](#)

Diagram 2: Safe Handling Workflow



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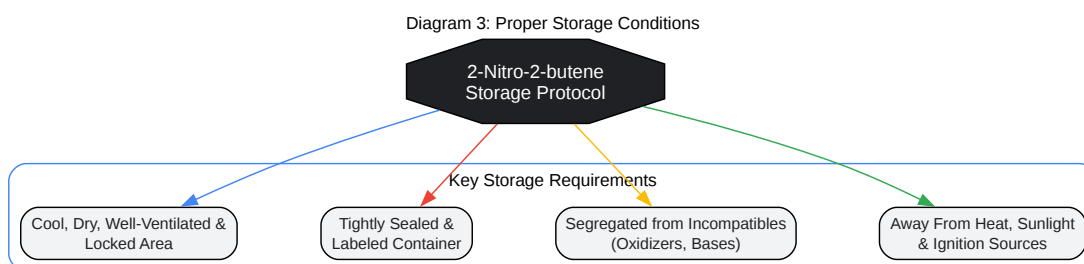
Diagram 2: A standard workflow for handling **2-Nitro-2-butene**.

Protocol 3: Storage

Proper storage is essential to maintain the chemical's stability and prevent hazardous situations.

Methodology:

- Container Integrity: Store in the original, tightly closed container.[3][5] Ensure the container is properly labeled with the chemical name and hazard warnings.
- Storage Location:
 - Store in a dry, cool, and well-ventilated place.[4][5] Refrigerated storage is recommended. [3]
 - The storage area should be a designated flammable liquids cabinet or room.
 - Store in a locked area with access restricted to authorized personnel.[4]
- Segregation:
 - Store away from heat, sparks, open flames, and direct sunlight.[3][4]
 - Segregate from incompatible materials, particularly strong oxidizing agents and strong bases.[3]



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Diagram 3: A summary of essential storage protocols.

Protocol 4: Emergency Procedures

Immediate and correct response to emergencies can significantly mitigate harm.

Methodology for Spills:

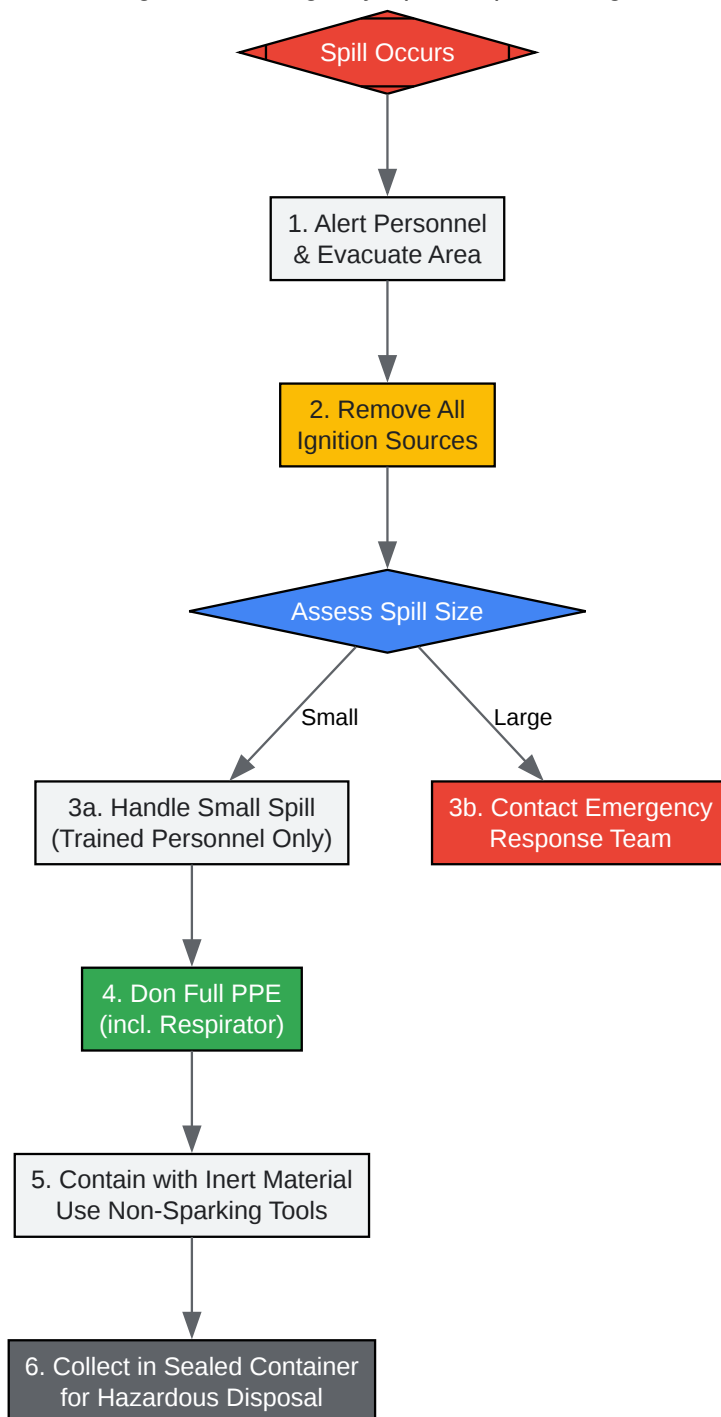
- Evacuate and Alert: Immediately alert personnel in the vicinity and evacuate the area.
- Control Ignition Sources: Remove all sources of ignition.[5]
- Assemble PPE: Don the full set of appropriate PPE, including respiratory protection (SCBA if necessary).[5]
- Containment: For small spills, contain the liquid with an inert absorbent material (e.g., vermiculite, dry sand). Prevent runoff into drains.[5]
- Cleanup and Disposal:
 - Use non-sparking tools to collect the absorbed material.[3][5]
 - Place the waste into a suitable, labeled, and closed container for hazardous waste disposal.[5]
 - Ventilate the area and decontaminate it thoroughly.

Methodology for First Aid:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. Seek medical attention.[3][5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[3][5]

Diagram 4: Emergency Spill Response Logic



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Diagram 4: A decision workflow for responding to a chemical spill.

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